Application Notes and Protocols for 4-Heptanamine in Agrochemical Development

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Compound of Interest

Compound Name:	*4-Heptanamine*
CAS No.:	*16751-59-0*
Cat. No.:	*B091976*

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Introduction

4-Heptanamine, a branched primary aliphatic amine, serves as a versatile building block and intermediate in the synthesis of a variety of organic molecules.[1][2] Its structural features, including the heptyl chain and the reactive amine group, make it a candidate for incorporation into novel agrochemical formulations. While specific data on the direct use of **4-Heptanamine** as a primary active ingredient in commercially available agrochemicals is limited in publicly available literature, its derivatives and structurally related aliphatic amines have demonstrated potential in fungicidal, herbicidal, and insecticidal applications.[3][4] These application notes provide an overview of the potential uses of **4-Heptanamine** in agrochemical development, based on existing research on related compounds.

Physicochemical Properties of 4-Heptanamine

A summary of the key physicochemical properties of **4-Heptanamine** is presented in the table below.

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Property	Value	Reference
Molecular Formula	$C_7H_{17}N$	[2]
Molecular Weight	115.22 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[2]
Solubility	Soluble in water and organic solvents	[2]

Potential Applications in Agrochemicals

Fungicide Development

Aliphatic amines are utilized in the development of fungicides.[3] The amine functional group can be a key component in molecules designed to disrupt fungal cell membranes or interfere with essential metabolic pathways. While direct fungicidal activity data for **4-Heptanamine** is not readily available, its derivatives can be synthesized and screened for antifungal properties.

Hypothetical Mechanism of Action: Based on the action of other amine-containing fungicides, derivatives of **4-Heptanamine** could potentially disrupt the fungal cell membrane integrity. The lipophilic heptyl group could facilitate insertion into the lipid bilayer, while the polar amine group could interact with charged components of the membrane, leading to leakage of cellular contents and ultimately, cell death.

Herbicide Development

Aliphatic amines and their salts are known to have herbicidal properties.[4] They can act as contact herbicides, disrupting cell membranes of weeds, or be incorporated into more complex molecules that target specific enzymatic pathways in plants. For instance, aliphatic amine salts of fatty acids have been shown to be effective herbicides.

Hypothetical Mechanism of Action: As a contact herbicide, **4-Heptanamine** or its salts could act by disrupting the cuticle and cell membranes of the plant leaves, leading to rapid desiccation and necrosis. The mechanism is likely related to the surfactant-like properties of the molecule, where the alkyl chain interacts with the waxy cuticle and the amine group interacts with the polar components of the cell membrane.

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Insecticide Development

Studies have indicated that certain primary and secondary amines possess insecticidal activity. The lipophilicity of the alkyl chain is a crucial factor for penetration of the insect cuticle. Derivatives of **4-Heptanamine** could be explored for their potential as contact insecticides or as building blocks for more complex insecticidal molecules.

Hypothetical Mechanism of Action: The insecticidal action of aliphatic amines could be due to their ability to penetrate the insect's cuticle and disrupt the nervous system or other vital physiological processes. The branched structure of **4-Heptanamine** might influence its binding to specific target sites.

Experimental Protocols

The following are generalized experimental protocols for the synthesis and evaluation of **4-Heptanamine** derivatives for agrochemical applications. These are based on standard methodologies and should be adapted and optimized for specific research objectives.

Protocol 1: Synthesis of N-Aryl/Alkyl **4-Heptanamine** Derivatives

This protocol describes a general method for the synthesis of derivatives of **4-Heptanamine** via reductive amination, a common method for creating secondary amines.

Materials:

- 4-Heptanone
- Primary amine (e.g., aniline or benzylamine)
- Sodium triacetoxyborohydride (STAB)
- Dichloroethane (DCE)
- Acetic acid
- Saturated sodium bicarbonate solution

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- Anhydrous magnesium sulfate
- Rotary evaporator
- Magnetic stirrer and stir bar
- Standard laboratory glassware

Procedure:

- To a solution of 4-heptanone (1 equivalent) and the desired primary amine (1.1 equivalents) in dichloroethane, add acetic acid (1.1 equivalents).
- Stir the mixture at room temperature for 30 minutes.
- Add sodium triacetoxyborohydride (1.5 equivalents) portion-wise over 10 minutes.
- Continue stirring at room temperature for 12-24 hours, monitoring the reaction by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of saturated sodium bicarbonate solution.
- Separate the organic layer, and extract the aqueous layer with dichloroethane.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the mixture and concentrate the filtrate under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel to obtain the desired N-substituted **4-heptanamine** derivative.

Protocol 2: In Vitro Fungicidal Assay (Mycelial Growth Inhibition)

This protocol outlines a method to assess the fungicidal activity of synthesized **4-Heptanamine** derivatives against common plant pathogenic fungi.

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Materials:

- Synthesized **4-Heptanamine** derivatives
- Pure cultures of test fungi (e.g., Fusarium oxysporum, Botrytis cinerea)
- Potato Dextrose Agar (PDA) medium
- Dimethyl sulfoxide (DMSO)
- Sterile Petri dishes (90 mm)
- Sterile cork borer (5 mm)
- Incubator

Procedure:

- Prepare stock solutions of the test compounds in DMSO.
- Prepare PDA medium and autoclave. Allow it to cool to approximately 45-50 °C.
- Add the appropriate volume of the stock solution of the test compound to the molten PDA to achieve the desired final concentrations (e.g., 10, 25, 50, 100 µg/mL). A control plate should be prepared with DMSO only.
- Pour the amended PDA into sterile Petri dishes and allow them to solidify.
- Inoculate the center of each plate with a 5 mm mycelial plug taken from the edge of an actively growing fungal culture.
- Incubate the plates at 25 ± 2 °C in the dark.
- Measure the radial growth of the fungal colony in two perpendicular directions at regular intervals (e.g., 24, 48, 72 hours) until the colony in the control plate reaches the edge of the dish.

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- Calculate the percentage of mycelial growth inhibition using the following formula: Inhibition (%) = [(dc - dt) / dc] x 100 where dc is the average diameter of the fungal colony in the control plate and dt is the average diameter of the fungal colony in the treated plate.
- Determine the EC_{50} (Effective Concentration to inhibit 50% of growth) value for each compound by probit analysis.

Protocol 3: Herbicidal Activity Screening (Seed Germination and Seedling Growth)

This protocol describes a laboratory-based method to evaluate the pre-emergent herbicidal activity of **4-Heptanamine** derivatives.

Materials:

- Synthesized **4-Heptanamine** derivatives
- Seeds of a model weed species (e.g., cress, Arabidopsis thaliana)
- Agar
- Sterile Petri dishes
- Growth chamber or incubator with light control

Procedure:

- Prepare stock solutions of the test compounds in a suitable solvent (e.g., acetone or ethanol).
- Prepare a 0.8% (w/v) agar solution in water and autoclave.
- While the agar is still molten, add the test compound stock solution to achieve the desired final concentrations (e.g., 1, 10, 100, 1000 µM). A solvent control should also be prepared.
- Dispense the agar medium into sterile Petri dishes.

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- After the agar has solidified, place a set number of seeds (e.g., 20) on the surface of the agar in each dish.
- Seal the Petri dishes with parafilm and place them in a growth chamber with controlled light (e.g., 16-hour light/8-hour dark cycle) and temperature (e.g., 22 °C).
- After a set period (e.g., 7-10 days), measure the percentage of seed germination and the root and shoot length of the seedlings.
- Calculate the percentage of inhibition for each parameter compared to the solvent control.

Data Presentation

While specific quantitative data for **4-Heptanamine** is not available, the following tables illustrate how data from screening experiments with hypothetical derivatives could be presented.

Table 1: In Vitro Fungicidal Activity of Hypothetical **4-Heptanamine** Derivatives

Compound	Test Fungus	EC_{50} (µg/mL)
4-Heptanamine-Derivative 1	Fusarium oxysporum	45.2
4-Heptanamine-Derivative 1	Botrytis cinerea	62.8
4-Heptanamine-Derivative 2	Fusarium oxysporum	28.5
4-Heptanamine-Derivative 2	Botrytis cinerea	35.1
Standard Fungicide	Fusarium oxysporum	5.7
Standard Fungicide	Botrytis cinerea	8.3

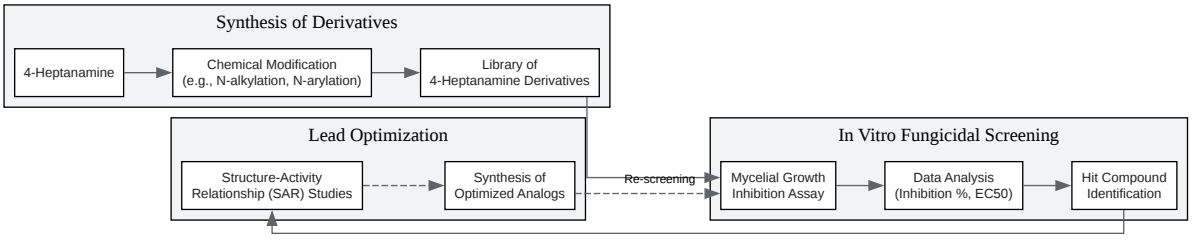
Table 2: Herbicidal Activity of Hypothetical **4-Heptanamine** Derivatives on Cress (Lepidium sativum)

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Compound (100 µM)	Germination Inhibition (%)	Root Growth Inhibition (%)	Shoot Growth Inhibition (%)
4-Heptanamine-Derivative 3	15 ± 3	78 ± 5	65 ± 6
4-Heptanamine-Derivative 4	22 ± 4	85 ± 4	72 ± 5
Commercial Herbicide	98 ± 2	100 ± 0	100 ± 0

Visualizations

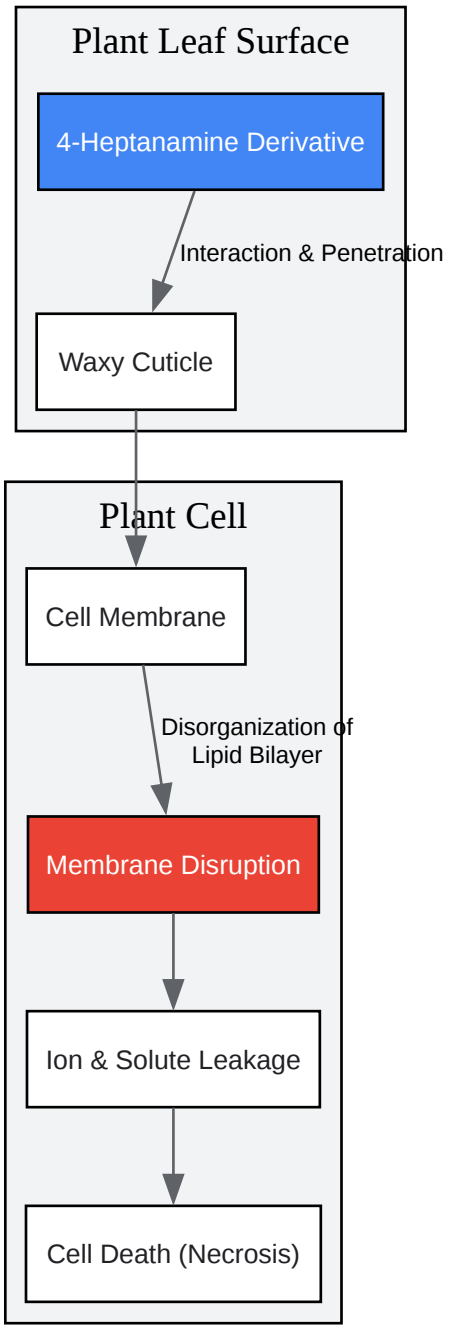
The following diagrams illustrate general workflows and a hypothetical mechanism of action relevant to the development of agrochemicals based on **4-Heptanamine**.



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Caption: Workflow for the synthesis and screening of **4-Heptanamine** derivatives for fungicidal activity.

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